

# 2,6-Dimethyl-4-fluorophenylboronic acid: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

**Compound Name:** 2,6-Dimethyl-4-fluorophenylboronic acid

**CAS No.:** 1392512-54-7

**Cat. No.:** B1425911

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An In-depth Examination of CAS 1392512-54-7 for Advanced Research and Drug Development

## Introduction

In the landscape of modern medicinal chemistry and organic synthesis, arylboronic acids stand out as remarkably versatile building blocks. Their prominence is largely due to their pivotal role in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction.[1] [2] Among these valuable reagents, **2,6-Dimethyl-4-fluorophenylboronic acid** (CAS 1392512-54-7) has emerged as a compound of significant interest. Its unique substitution pattern—a fluorine atom flanked by two methyl groups—imparts specific steric and electronic properties that researchers can leverage to construct complex molecular architectures with high precision.

This technical guide provides a comprehensive overview of **2,6-Dimethyl-4-fluorophenylboronic acid**, tailored for researchers, scientists, and drug development professionals. We will delve into its chemical and physical properties, explore its synthesis and reactivity, and highlight its applications, particularly in the realm of drug discovery.

## Core Chemical and Physical Properties

A thorough understanding of a reagent's fundamental properties is paramount for its effective and safe use in a laboratory setting. The key physicochemical characteristics of **2,6-Dimethyl-4-fluorophenylboronic acid** are summarized below.



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## Synthesis and Mechanistic Considerations

While specific, detailed synthetic procedures for **2,6-Dimethyl-4-fluorophenylboronic acid** are not extensively documented in publicly available literature, its synthesis can be inferred from established methods for preparing analogous arylboronic acids.<sup>[9][10]</sup> A common and effective route involves the lithiation of a suitably substituted aryl halide followed by quenching with a trialkyl borate ester and subsequent hydrolysis.

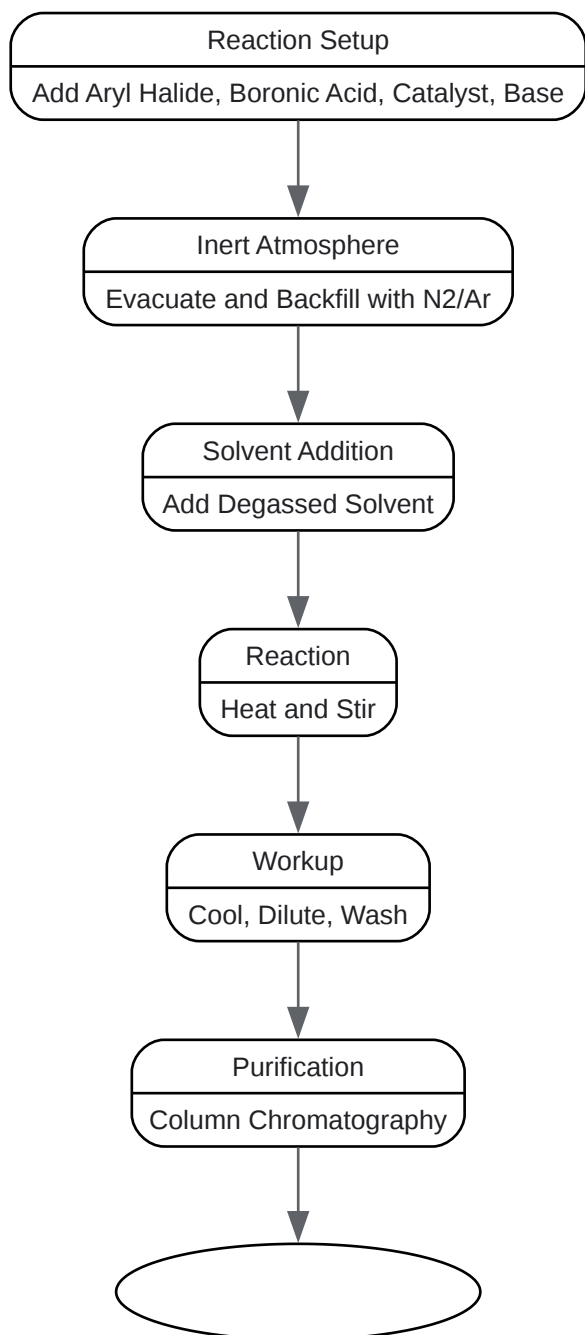
A plausible synthetic pathway is outlined below:



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- To cite this document: BenchChem. [2,6-Dimethyl-4-fluorophenylboronic acid: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1425911#2-6-dimethyl-4-fluorophenylboronic-acid-cas-number-1392512-54-7>]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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